

Proper Disposal of WEHI-539: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: WEHI-539

Cat. No.: B611806

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This document provides essential safety and logistical information for the proper disposal of **WEHI-539**, a selective BCL-XL inhibitor used in research. The following procedures are designed to ensure the safe handling and disposal of this compound in laboratory settings, aligning with standard safety practices for non-hazardous chemical waste.

Safety and Hazard Information

According to its Safety Data Sheet (SDS), **WEHI-539** is not classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.^[1] However, standard laboratory precautions should always be observed. The SDS specifies that **WEHI-539** should not be allowed to enter sewers, surface water, or ground water.

^[1]

Hazard Classification	Rating	Source
GHS Classification	Not Classified	[1]
NFPA Health Rating	0	[1]
NFPA Fire Rating	0	[1]
NFPA Reactivity Rating	0	[1]
HMIS Health Rating	0	[1]
HMIS Flammability Rating	0	[1]
HMIS Physical Hazard Rating	0	[1]

Experimental Protocols: Disposal Procedures

The appropriate disposal method for **WEHI-539** depends on its physical state (solid or in solution).

Disposal of Solid **WEHI-539**

Uncontaminated, solid **WEHI-539** can be disposed of as non-hazardous waste.

- Packaging:
 - Place the solid **WEHI-539** waste in a securely sealed, well-labeled container.
 - The container should be clearly marked as "Non-Hazardous Waste" and identify the contents ("**WEHI-539**").
- Disposal:
 - Laboratory personnel should transport the sealed container directly to the designated solid waste collection area or dumpster.
 - Do not place chemical waste in common laboratory trash cans that are handled by custodial staff.

Disposal of **WEHI-539** Solutions

The primary solvent for **WEHI-539** in many research applications is Dimethyl Sulfoxide (DMSO). While **WEHI-539** itself is not classified as hazardous, the disposal of solutions must also consider the hazards of the solvent.

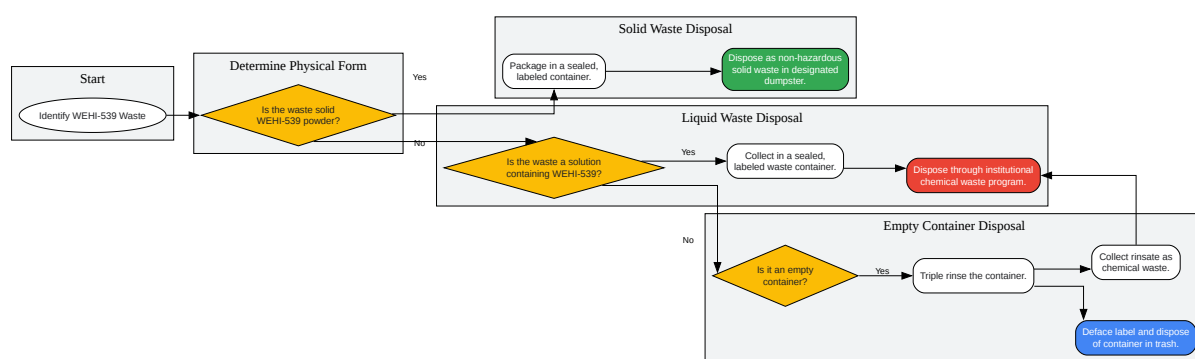
- Waste Collection:
 - Collect waste solutions containing **WEHI-539** in a designated, sealed, and clearly labeled waste container.
 - The label should indicate all components of the solution (e.g., "**WEHI-539** in DMSO").
- Disposal:
 - Dispose of the solution through your institution's chemical waste management program.
 - Do not pour solutions containing **WEHI-539** down the drain. This aligns with the SDS precaution against allowing the substance to enter sewer systems.[1]

Decontamination of Empty Containers

- Triple Rinsing:
 - Rinse containers that held **WEHI-539** three times with a suitable solvent (e.g., ethanol or acetone).
- Rinsate Collection:
 - Collect the rinsate as chemical waste and dispose of it through your institution's hazardous waste program.
- Container Disposal:
 - After triple rinsing, deface the container's label and dispose of it in the regular trash or glass recycling, as appropriate.

Disposal Workflow

The following diagram outlines the decision-making process for the proper disposal of **WEHI-539**.



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Caption: **WEHI-539** Disposal Decision Workflow.

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References

- [1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety \[ehs.cornell.edu\]](#)
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